

Application Notes and Protocols for Cerium-139

SPECT Imaging

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Compound of Interest

Compound Name: Cerium-139

CAS No.: 13982-30-4

Cat. No.: B14706780

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Introduction

Cerium-139 (^{139}Ce) is a promising radionuclide for Single Photon Emission Computed Tomography (SPECT) imaging. Its favorable decay characteristics, including a long half-life and a principal gamma emission at an energy suitable for standard gamma cameras, make it a valuable tool for preclinical research and the development of novel radiopharmaceuticals. This document provides a comprehensive, step-by-step protocol for utilizing ^{139}Ce in SPECT imaging studies, covering its production, radiolabeling of targeting molecules, and detailed procedures for preclinical imaging and biodistribution analysis.

Properties of Cerium-139

Cerium-139 is produced via the proton bombardment of a Lanthanum-139 target.^{[1][2]} It decays by electron capture to Lanthanum-139 with a half-life of approximately 137.6 days.^{[1][3]} The primary gamma emission used for SPECT imaging is 165.86 keV, with a high photon abundance of about 80%.^[2] This long half-life allows for the imaging of biological processes

over extended periods, which is particularly advantageous for studying the pharmacokinetics of large molecules like antibodies.

Table 1: Nuclear-Physical Characteristics of **Cerium-139**

Property	Value
Half-life	137.64 days
Decay Mode	Electron Capture (100%)
Primary Gamma Energy	165.86 keV
Gamma Yield	~80%
Production Reaction	$^{139}\text{La}(p,n)^{139}\text{Ce}$

Radiolabeling Protocol with **Cerium-139**

As a trivalent lanthanide, **Cerium-139** can be stably chelated by macrocyclic ligands such as DOTA (1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetic acid) and DTPA (diethylenetriaminepentaacetic acid). These chelators can be conjugated to targeting vectors like peptides or antibodies to create specific radiopharmaceuticals. The following is a general protocol for labeling a DOTA-conjugated peptide with ^{139}Ce .

Materials and Reagents

- **Cerium-139** chloride ($^{139}\text{CeCl}_3$) in 0.5 M HCl
- DOTA-conjugated peptide (e.g., DOTA-TATE)
- Ammonium acetate buffer (0.25 M, pH 5.0)
- Metal-free water
- Sep-Pak C18 light cartridges
- Ethanol
- Saline solution (0.9% NaCl)

- ITLC-SG strips
- Mobile phase for ITLC (e.g., 50 mM DTPA, pH 5)

Radiolabeling Procedure

- Preparation: In a sterile, metal-free microcentrifuge tube, dissolve the DOTA-conjugated peptide in ammonium acetate buffer to a concentration of 1 mg/mL.
- Reaction: To the peptide solution, add a calculated volume of $^{139}\text{CeCl}_3$ solution (typically 37-185 MBq). The molar ratio of chelator to cerium should be optimized but is generally in excess to ensure high labeling efficiency.
- Incubation: Gently mix the reaction solution and incubate at 95°C for 30 minutes.
- Quenching (Optional): To stop the reaction and chelate any remaining free ^{139}Ce , a small volume of 50 mM EDTA or DTPA solution can be added to a final concentration of 5 mM.

Purification

- Cartridge Activation: Activate a Sep-Pak C18 cartridge by washing with 5 mL of ethanol followed by 10 mL of metal-free water.
- Loading: Load the reaction mixture onto the activated Sep-Pak C18 cartridge. The ^{139}Ce -labeled peptide will be retained on the column.
- Washing: Wash the cartridge with 10 mL of metal-free water to remove any unreacted ^{139}Ce and other hydrophilic impurities.
- Elution: Elute the purified ^{139}Ce -DOTA-peptide from the cartridge with a small volume (e.g., 0.5-1 mL) of ethanol.
- Formulation: Evaporate the ethanol under a gentle stream of nitrogen and reconstitute the final product in sterile saline for injection.

Quality Control

- Radiochemical Purity (RCP): Determine the RCP using instant thin-layer chromatography on silica gel (ITLC-SG) strips.
 - Mobile Phase: 50 mM DTPA, pH 5.
 - Analysis: The ^{139}Ce -DOTA-peptide will remain at the origin ($R_f = 0$), while free ^{139}Ce will migrate with the solvent front ($R_f = 1$).
 - Acceptance Criteria: RCP should be >95%.

Preclinical SPECT Imaging Protocol

This protocol is designed for SPECT/CT imaging of a ^{139}Ce -labeled compound in a murine model.

Animal Preparation

- Animal Model: Use appropriate tumor-bearing or healthy mice (e.g., BALB/c nude mice with xenograft tumors).
- Anesthesia: Anesthetize the mouse using isoflurane (1.5-2% in oxygen). Maintain the animal's body temperature using a heating pad.
- Radiotracer Administration: Administer a defined activity of the ^{139}Ce -labeled compound (typically 5-10 MBq in 100-150 μL of saline) via intravenous tail vein injection.

SPECT/CT Image Acquisition

- Imaging System: A preclinical SPECT/CT scanner equipped with a low-to-medium energy collimator is recommended.
- Collimator: A low-energy high-resolution (LEHR) or a medium-energy general-purpose (MEGP) collimator is suitable for the 165.86 keV photons of ^{139}Ce .
- Energy Window: Set a 15-20% energy window centered at 165.86 keV (e.g., 157-175 keV).
- Acquisition Parameters:

- CT Scan: Perform a low-dose CT scan for anatomical co-registration and attenuation correction.
- SPECT Scan:
 - Matrix Size: 128 x 128
 - Projections: 60-120 projections over 360°
 - Time per Projection: 30-60 seconds
 - Zoom: 1.5-2.0

Image Reconstruction

- Algorithm: Use an iterative reconstruction algorithm such as Ordered Subsets Expectation Maximization (OSEM).
- Corrections: Apply corrections for attenuation (using the CT map), scatter, and radioactive decay.
- Post-filtering: Apply a Gaussian post-filter to reduce image noise.

Ex Vivo Biodistribution Protocol

Biodistribution studies are essential for quantifying the uptake of the radiotracer in various organs and tumors.

- Euthanasia: At predefined time points post-injection (e.g., 1, 4, 24, 48, and 72 hours), euthanize the mice.
- Tissue Dissection: Dissect major organs and tissues of interest (e.g., blood, heart, lungs, liver, spleen, kidneys, stomach, intestines, muscle, bone, and tumor).
- Weighing: Blot the tissues to remove excess blood, and weigh each sample.
- Radioactivity Measurement: Measure the radioactivity in each tissue sample and in standards of the injected dose using a calibrated gamma counter.

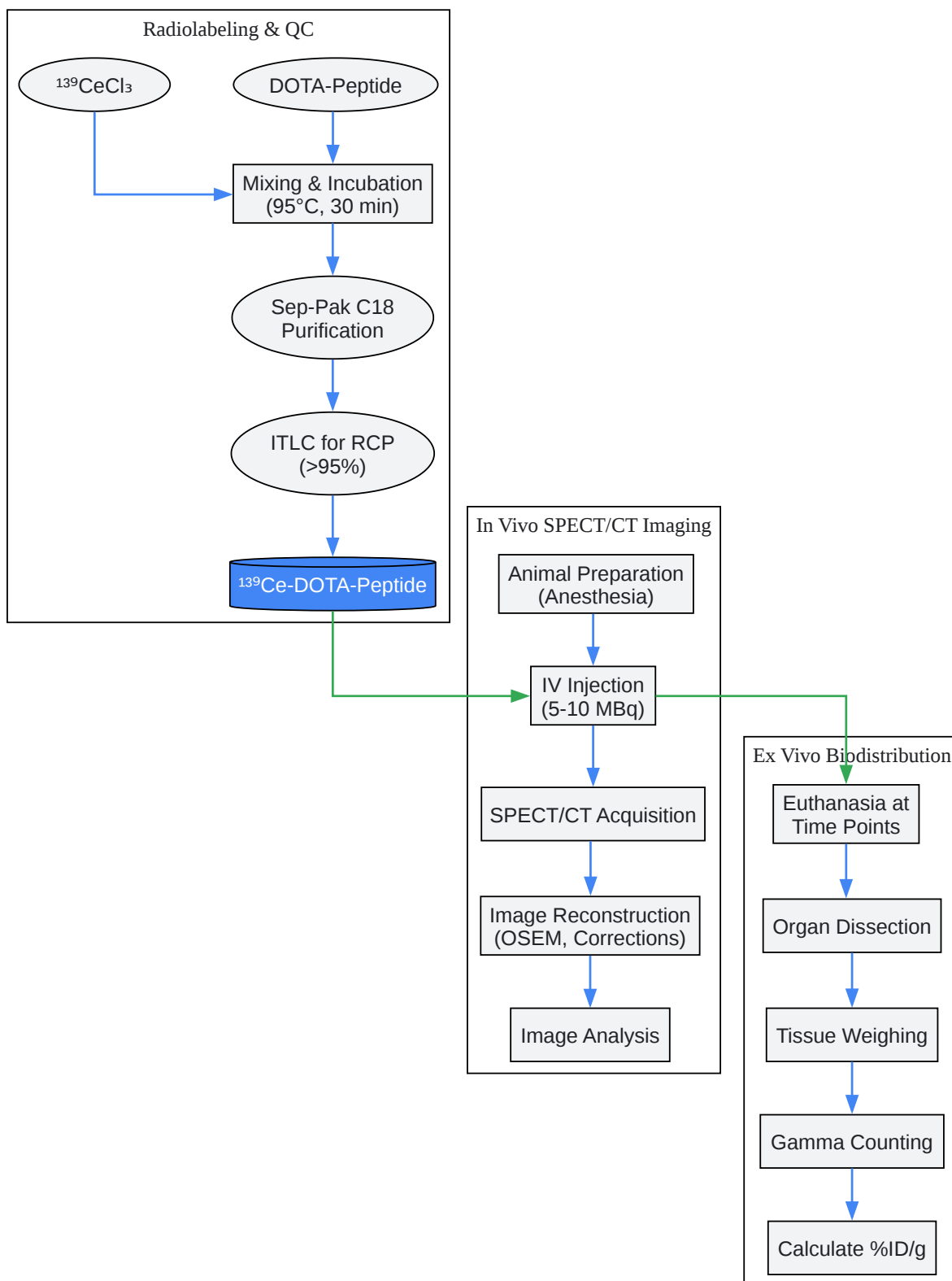
- Data Analysis: Calculate the percentage of the injected dose per gram of tissue (%ID/g) for each organ.

Table 2: Representative Biodistribution Data of a ^{139}Ce -labeled Compound in Tumor-Bearing Mice (%ID/g)

Organ	1 hour p.i.	4 hours p.i.	24 hours p.i.	48 hours p.i.
Blood	5.5 ± 1.2	3.1 ± 0.8	1.0 ± 0.3	0.5 ± 0.1
Heart	1.2 ± 0.3	0.8 ± 0.2	0.3 ± 0.1	0.1 ± 0.0
Lungs	2.5 ± 0.6	1.5 ± 0.4	0.6 ± 0.2	0.3 ± 0.1
Liver	4.0 ± 0.9	3.5 ± 0.7	2.0 ± 0.5	1.2 ± 0.3
Spleen	1.8 ± 0.4	1.2 ± 0.3	0.7 ± 0.2	0.4 ± 0.1
Kidneys	10.2 ± 2.5	8.5 ± 2.1	4.1 ± 1.0	2.5 ± 0.6
Stomach	0.8 ± 0.2	0.5 ± 0.1	0.2 ± 0.1	0.1 ± 0.0
Intestines	1.5 ± 0.4	1.0 ± 0.3	0.5 ± 0.1	0.3 ± 0.1
Muscle	0.5 ± 0.1	0.3 ± 0.1	0.1 ± 0.0	0.1 ± 0.0
Bone	1.0 ± 0.3	0.8 ± 0.2	0.4 ± 0.1	0.2 ± 0.1
Tumor	8.1 ± 1.9	10.5 ± 2.6	12.3 ± 3.0	11.8 ± 2.9

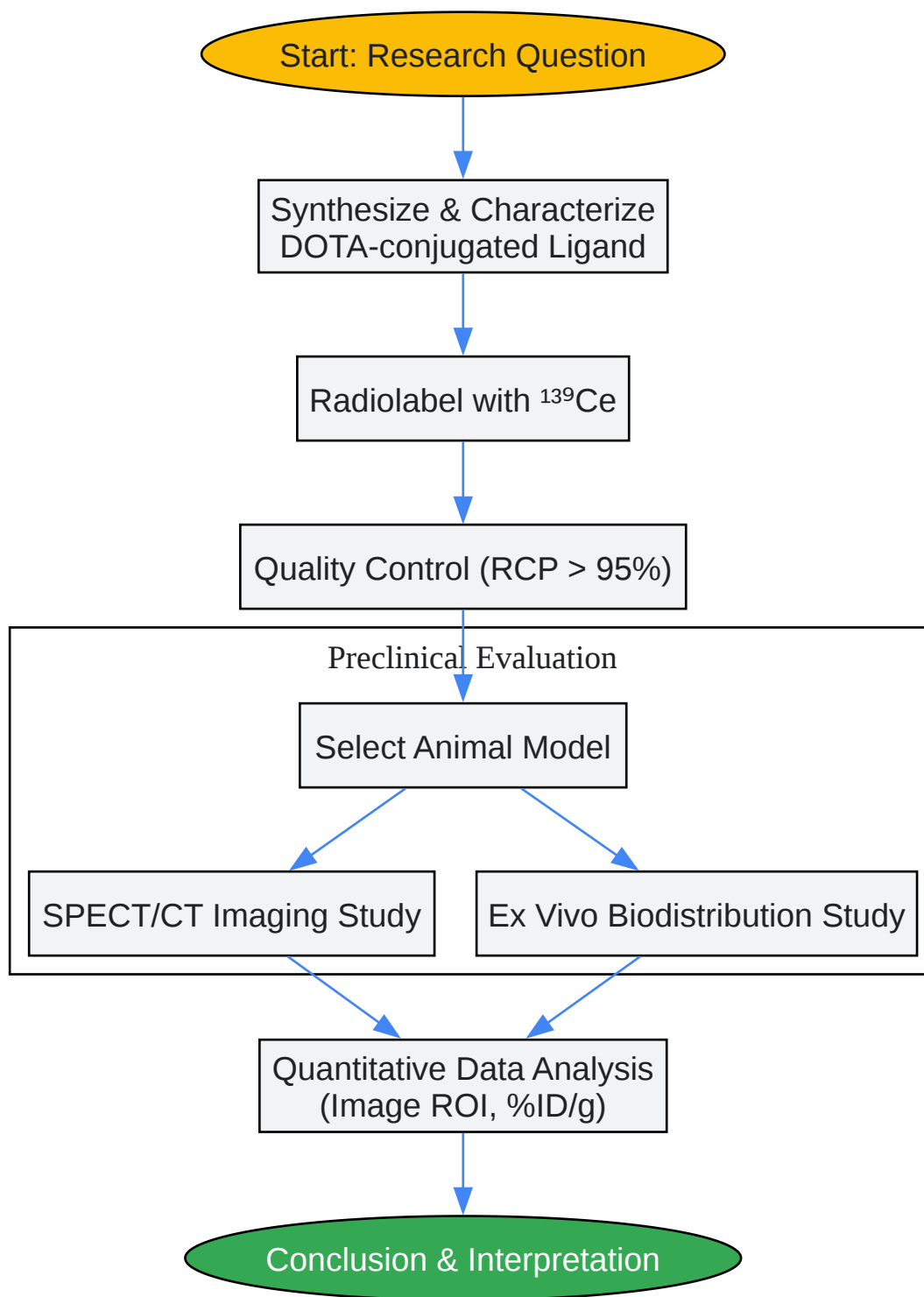
Note: The data presented in this table is hypothetical and for illustrative purposes only. Actual biodistribution will vary depending on the specific radiopharmaceutical and animal model.

Diagrams



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Caption: Experimental workflow for ¹³⁹Ce SPECT imaging.



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